

A Comparative Guide to Beta-Ocimene Synthase Gene Sequences Across Species

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *beta-Ocimene*

Cat. No.: B7771426

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive cross-species comparison of **beta-ocimene** synthase gene sequences, offering insights into their evolutionary relationships and structural characteristics. **Beta-ocimene**, a monoterpane volatile, plays crucial roles in plant defense and insect communication, making its synthesizing enzyme, **beta-ocimene** synthase, a molecule of significant interest for applications in pest control and pharmacology.

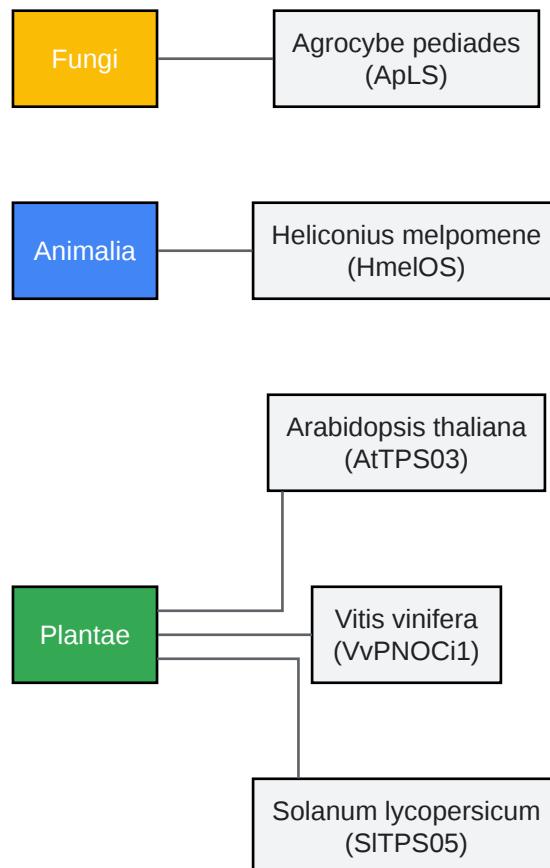
Quantitative Data Summary

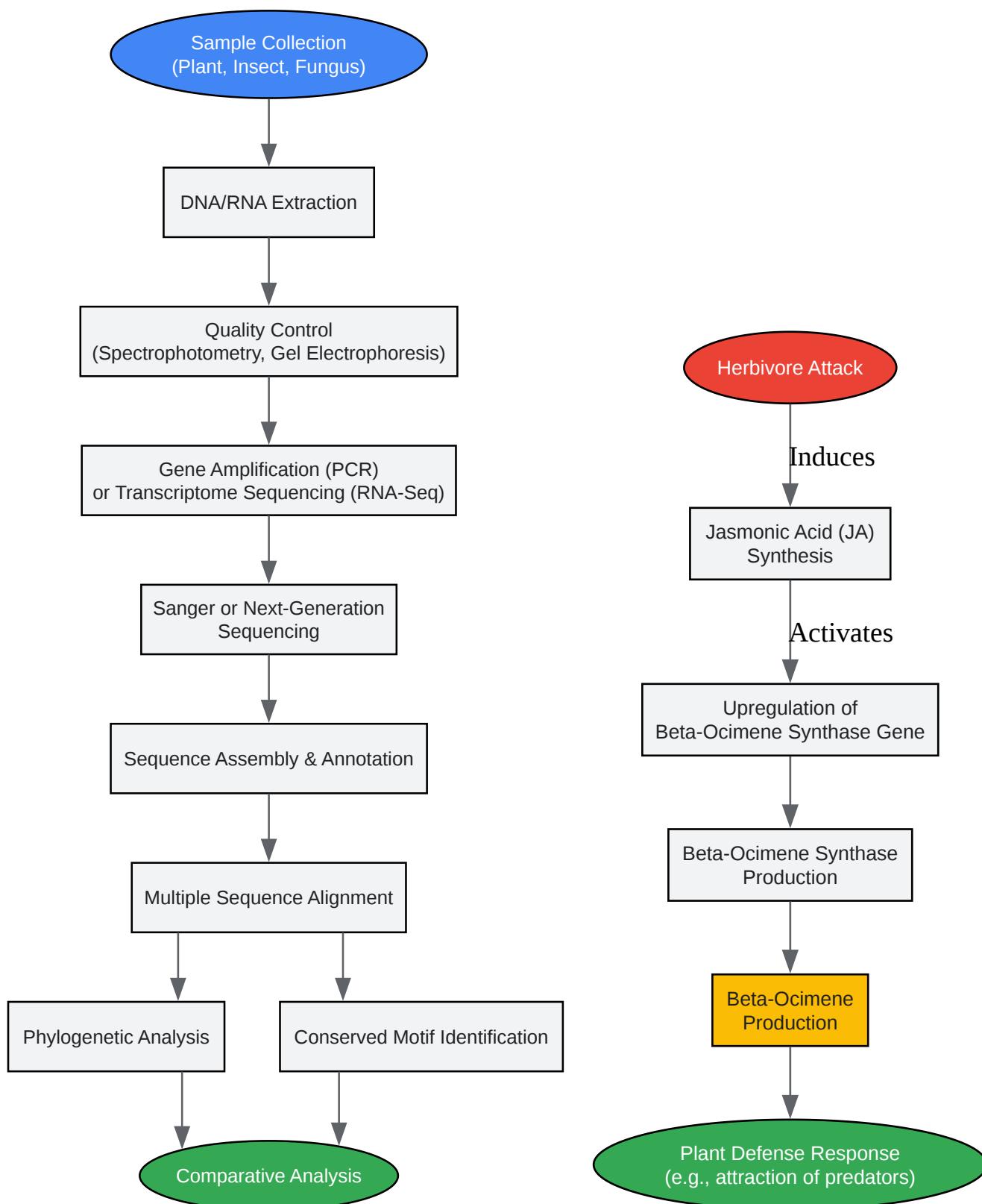
The following table summarizes key quantitative data for **beta-ocimene** synthase and related monoterpane synthase proteins from representative species across different kingdoms.

Species	Kingdom	Protein Name/Accession	Protein Length (Amino Acids)	Key Conserved Motifs
Arabidopsis thaliana	Plantae	AtTPS03 (Q9S7H1)	569	RR(X)8W, DDXXD, NSE/DTE
Vitis vinifera	Plantae	VvPNOCl1 (ADR73431.1)	585	RR(X)8W, DDXXD, NSE/DTE
Solanum lycopersicum	Plantae	SITPS05 (NP_001234220.1)	584	RR(X)8W, DDXXD, NSE/DTE
Heliconius melpomene	Animalia	HmeloS (HMELO37106g1)	487	DDXXD
Agrocybe pediades	Fungi	ApLS (UFV31936.1)	448	DDXXD, NSE/DTE

Phylogenetic Relationships of Terpene Synthases

The evolutionary relationships between the selected terpene synthase proteins were inferred using phylogenetic analysis. The resulting cladogram illustrates the clustering of these proteins based on their amino acid sequence similarity.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Comparative Guide to Beta-Ocimene Synthase Gene Sequences Across Species]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b7771426#cross-species-comparison-of-beta-ocimene-synthase-gene-sequences>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com